

Aminocarb Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Aminocarb

Cat. No.: B1665979

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This technical guide provides a comprehensive overview of the solubility of **aminocarb** in water and various organic solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles available quantitative and qualitative data, outlines experimental methodologies for solubility determination, and visualizes key related pathways.

Core Data: Aminocarb Solubility

Aminocarb, a carbamate insecticide, exhibits distinct solubility characteristics that are crucial for its formulation, application, and environmental fate. A solid understanding of its solubility is paramount for developing effective delivery systems and for toxicological and environmental impact assessments.

Quantitative and Qualitative Solubility Data

The solubility of **aminocarb** has been documented in various aqueous and organic media. While precise quantitative data for a wide range of organic solvents is not extensively available in public literature, its general solubility profile has been characterized. The following table summarizes the available data.

Solvent	Solvent Type	Solubility	Temperature (°C)	Source(s)
Water	Aqueous	915 mg/L	20	[1]
Water	Aqueous	0.09 g/100mL (very poor)	20	[1] [2]
Polar Organic Solvents	Organic	Soluble	Not Specified	[1] [3] [4] [5]
Aromatic Solvents	Organic	Moderately Soluble	Not Specified	[1] [3] [4] [5]
Acetonitrile	Organic	Stable in solution	Not Specified	[6]
Benzene	Organic	Stable in solution	Not Specified	[6]
95% Ethanol	Organic	Stable in solution	Not Specified	[6]
n-Hexane	Organic	Stable in solution	Not Specified	[6]
Toluene	Organic	Stable in solution	Not Specified	[6]
Acetone	Organic	Partially decomposed over several days in dilute solution	Not Specified	[6]
Carbon Tetrachloride	Organic	Partially decomposed over several days in dilute solution	Not Specified	[6]
Chloroform	Organic	Partially decomposed over several days in dilute solution	Not Specified	[6]

Methylene Chloride	Organic	Partially decomposed over several days in dilute solution	Not Specified	[6]
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Experimental Protocols for Solubility Determination

While specific, detailed experimental protocols for determining the solubility of **aminocarb** are not readily available in the cited literature, a generalized methodology based on standard laboratory practices can be employed. The following outlines a typical workflow for determining the solubility of a compound like **aminocarb**.

Generalized Shake-Flask Method for Solubility Determination

This method is widely accepted for determining the equilibrium solubility of a compound in a specific solvent.

1. Materials and Equipment:

- **Aminocarb** (analytical standard)
- Solvent of interest (e.g., water, ethanol, acetone)
- Glass vials with screw caps
- Orbital shaker or magnetic stirrer
- Constant temperature bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- Analytical balance
- Volumetric flasks and pipettes

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

2. Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **aminocarb** to a glass vial containing a known volume of the solvent. The amount of **aminocarb** should be more than what is expected to dissolve to ensure that a saturated solution is formed.
- **Equilibration:** Tightly cap the vials and place them in a constant temperature bath on an orbital shaker or with a magnetic stirrer. Allow the mixture to equilibrate for a set period (e.g., 24-48 hours) to ensure that the dissolution equilibrium is reached. The temperature should be precisely controlled and monitored.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same temperature to let the undissolved solid settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the aliquot through a syringe filter to remove any undissolved particles. This step is critical to prevent overestimation of the solubility.
- **Dilution:** Dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the diluted solution using a validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry, to determine the concentration of **aminocarb**.
- **Calculation:** Calculate the solubility of **aminocarb** in the solvent based on the measured concentration and the dilution factor. The results are typically expressed in mg/L, g/100mL, or mol/L.

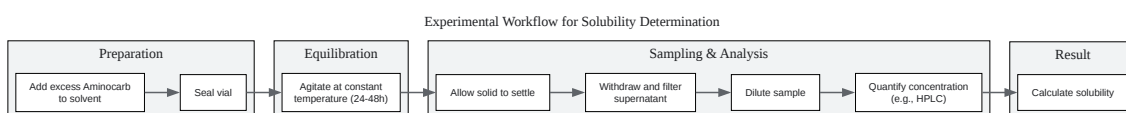
8. Validation:

- **Time to Equilibrium:** To ensure that equilibrium has been reached, samples should be taken at different time points (e.g., 24, 48, and 72 hours) until the measured concentration remains constant.

- Solid Phase Analysis: It is good practice to analyze the solid residue after the experiment (e.g., by DSC or X-ray diffraction) to check for any changes in the crystalline form of the compound.

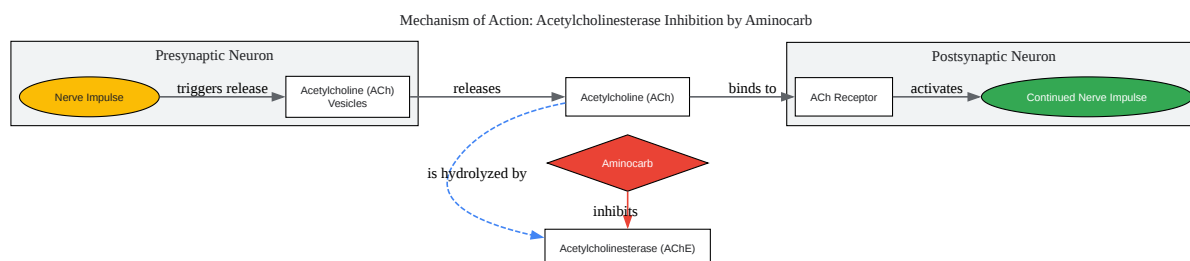
Visualizations: Signaling Pathways and Experimental Workflows

To further elucidate the context of **aminocarb**'s application and analysis, the following diagrams, generated using Graphviz, illustrate its mechanism of action and a typical experimental workflow.



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Caption: A generalized workflow for determining the solubility of **aminocarb**.



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